Application Note: Bispidinones as Rigid Scaffolds in Drug Design[1]

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Compound of Interest

Compound Name:	*1,5-Diethyl-3,7-diazabicyclo[3.3.1]nonan-9-one*
CAS No.:	*917216-61-6*
Cat. No.:	*B2895547*

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Executive Summary

In the pursuit of high-affinity small molecule drugs, entropy penalties upon binding often diminish the potency of flexible ligands. Bispidinones (3,7-diazabicyclo[3.3.1]nonan-9-ones) offer a solution as "privileged scaffolds" due to their intrinsic rigidity and unique capacity to mimic peptide secondary structures, particularly

-turns.[1]

This guide details the structural rationale, synthetic protocols, and application strategies for deploying bispidinones in drug discovery. Unlike flexible linear chains, the bispidinone core locks pharmacophores into specific vectors, reducing the entropic cost of binding and enhancing selectivity for G-Protein Coupled Receptors (GPCRs) and enzyme active sites.

Structural & Conformational Analysis

The Rigid Chair-Chair Geometry

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The bispidinone skeleton consists of two fused piperidine rings. While flexible in theory, the 3,7-diazabicyclo[3.3.1]nonane system predominantly adopts a chair-chair conformation in solution and solid state, stabilized by the bridgehead geometry.

- N3–N7 Distance: Approximately 3.0 Å in the chair-chair form, creating a pre-organized cleft.
- C9-Ketone: The carbonyl at position 9 forces the bicyclic system away from the "boat-boat" conformer to minimize transannular strain, acting as a rigidifying element.
- Vector Projection: Substituents at N3 and N7 are projected in well-defined orientations, ideal for mimicking the

  and

  side chains of a peptide

  -turn.

Peptidomimetic Mapping: The -Turn Surrogate

Type II'

-turns are critical recognition motifs in bioactive peptides (e.g., opioid peptides, somatostatin).[1] The bispidinone scaffold mimics this turn by overlaying the N3 and N7 substituents with the amino acid side chains of the turn.

DOT Diagram 1: Pharmacophore Mapping Logic This diagram illustrates how a native peptide

-turn translates into a bispidinone-based small molecule.[1]

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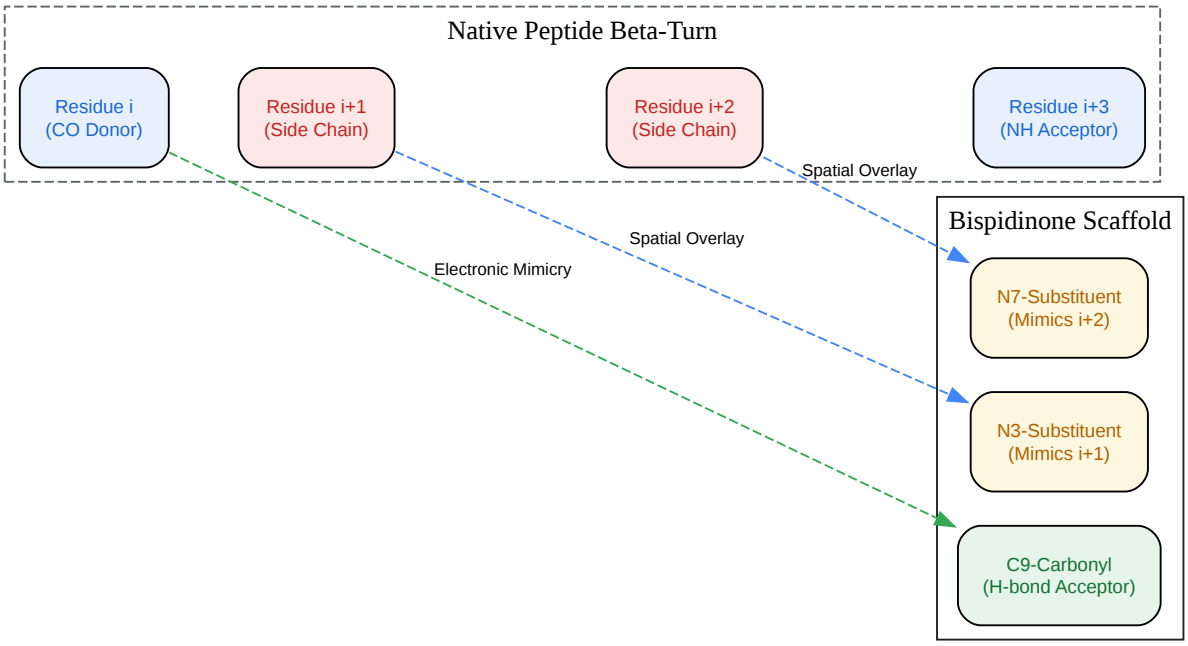

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Caption: Logical translation of peptide beta-turn residues (i+1, i+2) to bispidinone N-substituents.

Experimental Protocol: Scaffold Synthesis

The most robust method for constructing the bispidinone core is the Double Mannich Condensation. This protocol describes the synthesis of a generic N,N'-disubstituted bispidinone from a 4-piperidone precursor.[1][2]

Reagents & Equipment

- Precursor: 1-Benzyl-4-piperidone (or N-Boc equivalent).[1]
- Amine: Primary amine (

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) for the second ring nitrogen.[1]

- Aldehyde Source: Paraformaldehyde.
- Solvent: Methanol (MeOH) or Ethanol (EtOH).[1]
- Catalyst: Glacial Acetic Acid (AcOH).[1]
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, rotary evaporator.

Step-by-Step Methodology

Step 1: Reactant Preparation

- Dissolve 1-Benzyl-4-piperidone (10 mmol, 1.0 eq) in MeOH (50 mL).
- Add Paraformaldehyde (22 mmol, 2.2 eq) to the solution. Note: A slight excess of formaldehyde ensures complete ring closure.
- Add the target Primary Amine (

  , 11 mmol, 1.1 eq).
- Add Glacial Acetic Acid (1.0 mL) as a catalyst.

Step 2: The Mannich Condensation

- Heat the reaction mixture to reflux (65°C) under an inert atmosphere (

  or Ar).
- Maintain reflux for 4–12 hours. Monitor reaction progress via TLC (System: DCM/MeOH 9:1). The bispidinone product typically runs lower than the starting piperidone.
- Mechanistic Insight: The reaction proceeds via the formation of an iminium ion from the amine and formaldehyde, which undergoes nucleophilic attack by the enol of the piperidone, followed by a second intramolecular Mannich closure.

Step 3: Work-up and Purification[1][3]

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- Cool the mixture to room temperature.
- Remove the solvent under reduced pressure (Rotavap).
- Redissolve the residue in Ethyl Acetate (EtOAc) and wash with saturated

  (to neutralize AcOH) and Brine.
- Dry organic layer over anhydrous

  , filter, and concentrate.
- Purification: Flash column chromatography on silica gel. Elute with a gradient of Hexane:EtOAc (starting 8:2 to 1:1).

Step 4: Characterization (Self-Validation)

- 1H NMR (CDCl3): Look for the characteristic bridgehead protons (H1/H5) around

  2.5–3.5 ppm and the doublet/doublet patterns of the methylene protons (H2/H4/H6/H8).
- 13C NMR: The C9 carbonyl signal usually appears near

  210–215 ppm, confirming the ketone is intact.

Application Case Study: Opioid Receptor Ligands

Bispidinones have been successfully applied to design high-affinity ligands for the

-opioid receptor (KOR), replacing the flexible backbone of dynorphin-related peptides.[1]

Comparative Activity Data

The table below summarizes data from a library of bispidinone peptidomimetics, demonstrating how side-chain manipulation on the rigid scaffold affects binding affinity (

).

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Compound ID	N3 Substituent (Mimic i+1)	N7 Substituent (Mimic i+2)	Target Receptor	Binding Affinity ( )	Selectivity (vs MOR)
BSP-01	Benzyl	Methyl	KOR	> 10,000 nM	N/A
BSP-05	3,4-Cl2-Benzyl	Pyrrolidinyl-ethyl	KOR	23 nM	> 100-fold
BSP-09	Phenyl-ethyl	Dimethylamino-ethyl	KOR	390 nM	~ 10-fold
Control	(Flexible Linear Analog)	--	KOR	> 5,000 nM	Poor

Data Source: Adapted from mechanistic studies on

-turn mimetics in GPCR recognition (See Ref 1).

Interpretation

- Rigidity Effect: The flexible control fails to bind, whereas the bispidinone BSP-09 shows nanomolar affinity.
- Side-Chain Optimization: BSP-05 incorporates a basic amine side chain (pyrrolidine) at N7, mimicking a basic residue (like Arginine) often found in opioid pharmacophores.[1] The rigid scaffold holds this basic group at the precise distance to interact with the receptor's aspartate residue.

Workflow Visualization

DOT Diagram 2: Synthetic & Optimization Workflow This flow chart guides the researcher from scaffold synthesis to lead optimization.

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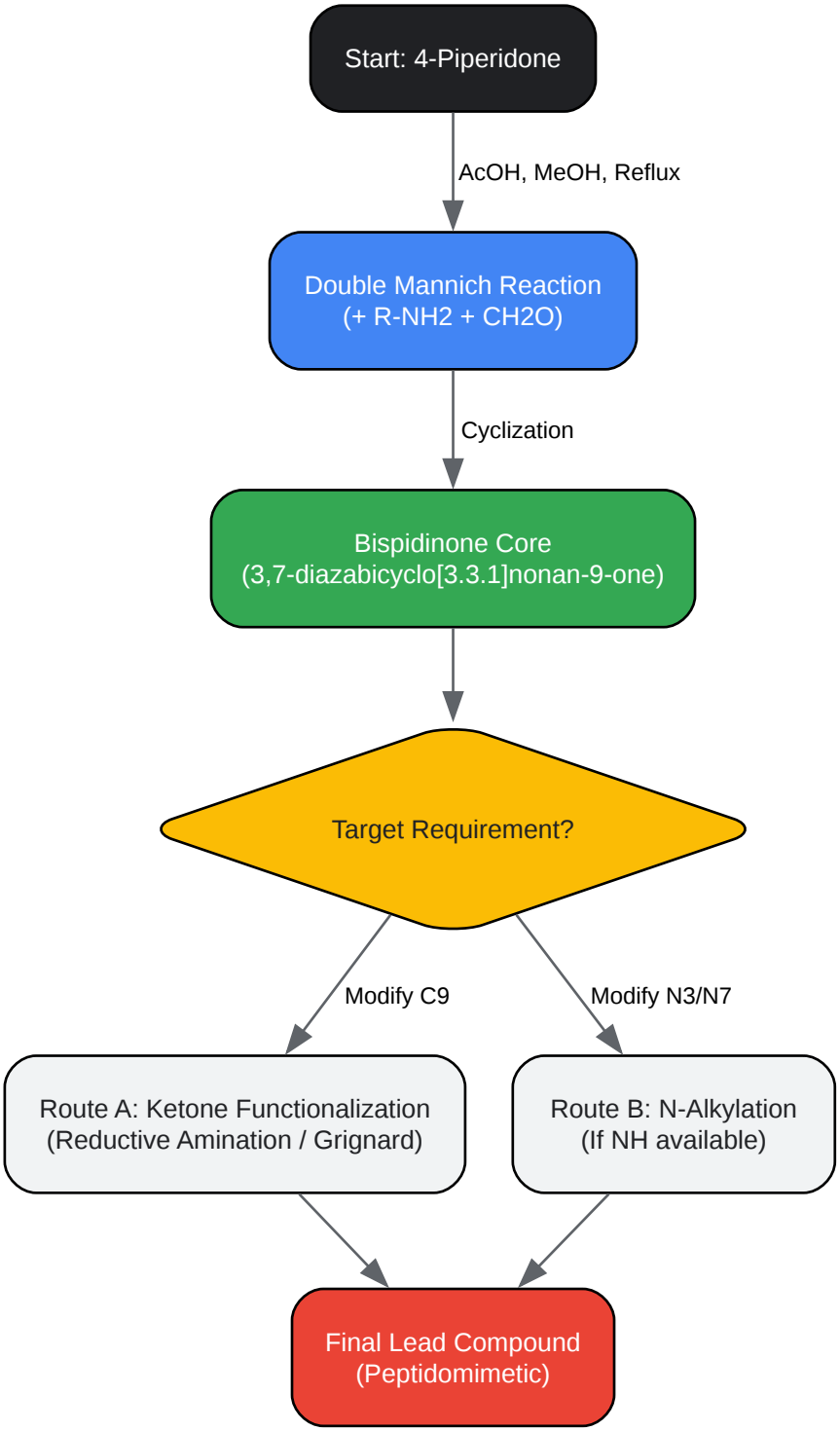

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Caption: Decision tree for the synthesis and functionalization of bispidinone scaffolds.

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